

Proper Disposal of 2-Bromo-3-chloro-5-hydroxypyridine: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Bromo-3-chloro-5-hydroxypyridine

Cat. No.: B141301

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents is paramount. This guide provides detailed procedures for the proper disposal of **2-Bromo-3-chloro-5-hydroxypyridine**, a halogenated pyridine derivative, ensuring the safety of laboratory personnel and the protection of the environment.

Chemical and Physical Properties

Understanding the fundamental properties of **2-Bromo-3-chloro-5-hydroxypyridine** is the first step in its safe management.

Property	Value	Source
Chemical Formula	C5H3BrClNO	[1]
Appearance	Colorless to pale yellow crystalline solid	[1]
Solubility	Soluble in organic solvents (e.g., chloroform, acetone), slightly soluble in water	[1]
Melting Point	Approximately 112-115°C	[1]
Stability	Relatively stable at room temperature; decomposes under heat, light, or oxidation	[1]

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **2-Bromo-3-chloro-5-hydroxypyridine** is not readily available, data from structurally similar halogenated pyridines indicate several potential hazards. The primary hazards include skin irritation, serious eye irritation, and respiratory irritation.[2] Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

PPE	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile)
Eye Protection	Safety glasses with side shields or chemical splash goggles
Body Protection	Laboratory coat
Respiratory	Use in a well-ventilated area, preferably a chemical fume hood

Disposal Procedures

The disposal of **2-Bromo-3-chloro-5-hydroxypyridine** must be managed in accordance with institutional, local, and national regulations for hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash.

Step-by-Step Disposal Protocol:

- **Waste Segregation:** **2-Bromo-3-chloro-5-hydroxypyridine** is a halogenated organic compound and must be collected in a designated "Halogenated Organic Waste" container.^[3]^[4] Do not mix with non-halogenated waste streams, as this will complicate and increase the cost of disposal.^[5]
- **Container Selection:** Use a clearly labeled, leak-proof container compatible with halogenated organic compounds.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Bromo-3-chloro-5-hydroxypyridine**," and the approximate quantity.
- **Storage:** Store the waste container in a designated satellite accumulation area, away from incompatible materials such as strong acids and strong oxidants.^[1]
- **Professional Disposal:** Arrange for the collection of the hazardous waste by a licensed chemical waste disposal company. The recommended disposal method is controlled incineration at a licensed facility.^[6]

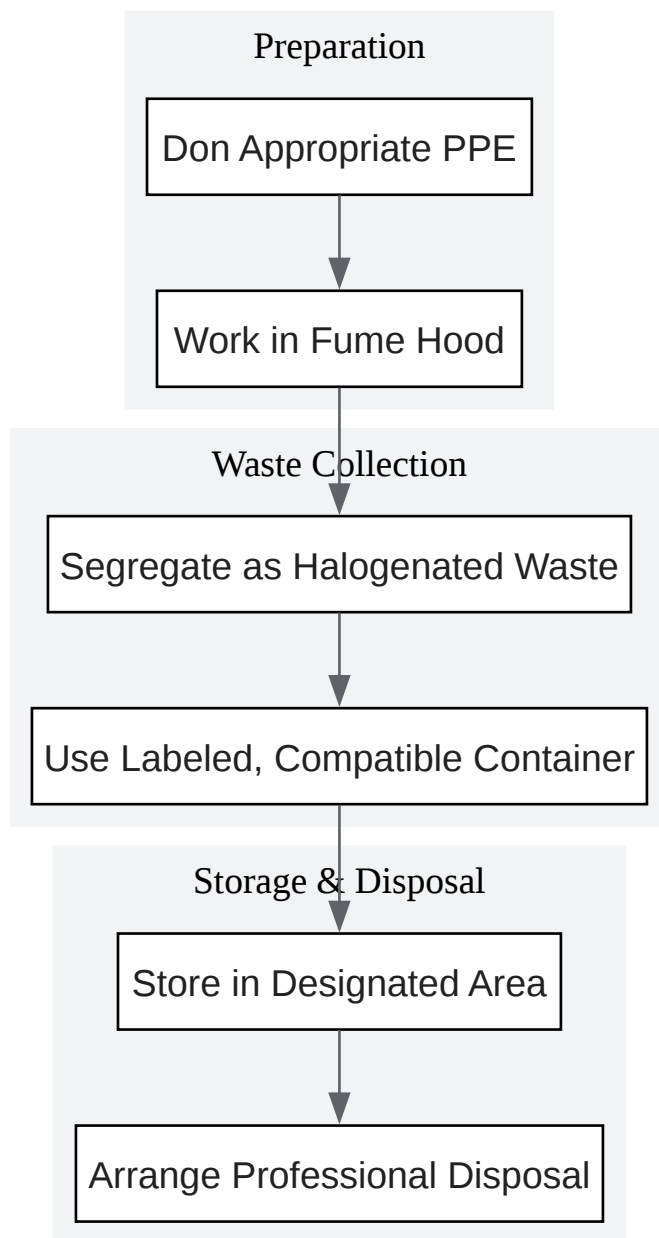
Emergency Procedures: Spill Management

In the event of a spill, the following steps should be taken immediately:

- **Evacuate:** Evacuate all non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a chemical fume hood.
- **Contain:** For small spills, use an inert absorbent material (e.g., vermiculite, sand) to contain the substance.
- **Collect:** Carefully collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.

- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, collecting the cleaning materials as hazardous waste.

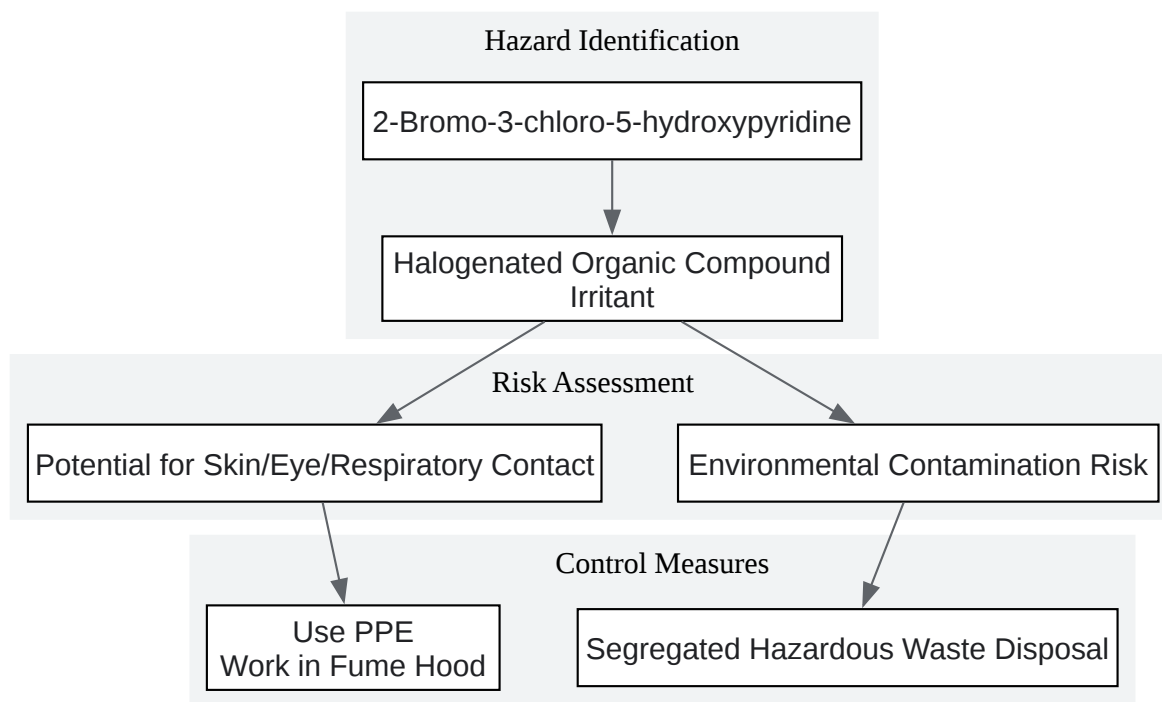
Logical Workflow for Disposal



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Caption: Workflow for the safe disposal of **2-Bromo-3-chloro-5-hydroxypyridine**.

Signaling Pathway of Hazard and Response



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Caption: Hazard identification and corresponding control measures for safe handling.

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- To cite this document: BenchChem. [Proper Disposal of 2-Bromo-3-chloro-5-hydroxypyridine: A Comprehensive Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b141301#2-bromo-3-chloro-5-hydroxypyridine-proper-disposal-procedures>]

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